An In-depth Technical Guide to Methyl 3-ethoxy-5-methoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 3-ethoxy-5-methoxybenzoate*
CAS No.:	*62502-02-7*
Cat. No.:	*B12093380*

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Foreword: Navigating the Landscape of Novel Chemical Entities

In the realm of drug discovery and fine chemical synthesis, the exploration of novel molecular scaffolds is paramount. Substituted benzoates, for instance, are a class of compounds that frequently appear as key intermediates and structural motifs in pharmacologically active molecules. This guide focuses on a specific, lesser-documented derivative: **methyl 3-ethoxy-5-methoxybenzoate**. As of the time of this writing, this compound is not widely cataloged with a dedicated CAS number, distinguishing it as a novel target for synthesis and characterization. This document serves as a comprehensive technical guide, providing a proposed synthetic pathway, predicted analytical data, and a discussion of its potential applications, all grounded in established chemical principles and data from structurally analogous compounds.

Chemical Identity and Structural Elucidation

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While a specific CAS number for **methyl 3-ethoxy-5-methoxybenzoate** is not readily found in major chemical databases, its isomeric counterpart, methyl 3-ethoxy-4-methoxybenzoate, is cataloged under CAS number 97966-31-9.[1][2] The absence of a dedicated entry for the 3-ethoxy-5-methoxy isomer underscores its novelty.

Molecular Structure:

The structure of **methyl 3-ethoxy-5-methoxybenzoate** consists of a central benzene ring substituted with a methyl ester group at position 1, an ethoxy group at position 3, and a methoxy group at position 5.

Figure 1: Chemical Structure of **Methyl 3-ethoxy-5-methoxybenzoate**

Physicochemical Properties (Predicted):

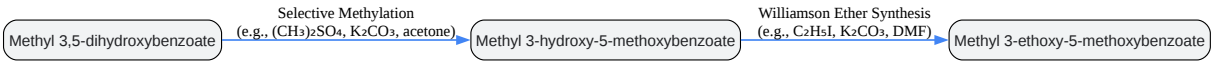
Property	Predicted Value
Molecular Formula	$C_{11}H_{14}O_4$
Molecular Weight	210.23 g/mol
XLogP3	2.3
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	4

These properties are computationally predicted based on the structure and are comparable to its isomer, methyl 3-ethoxy-4-methoxybenzoate.[2]

Proposed Synthetic Pathway

The synthesis of **methyl 3-ethoxy-5-methoxybenzoate** can be logically approached from commercially available precursors. A robust and versatile method would involve the selective etherification of a dihydroxybenzoic acid derivative, followed by esterification. A plausible starting material is methyl 3,5-dihydroxybenzoate.

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Sources

- 1. Methyl 3-ethoxy-4-methoxybenzoate | 97966-31-9 [sigmaaldrich.com]
- 2. Methyl 3-ethoxy-4-methoxybenzoate | C11H14O4 | CID 10536413 - PubChem [pubchem.ncbi.nlm.nih.gov]
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